Technical Guide: Sourcing and Utilizing dl-Norepinephrine-d6 Hydrochloride in Bioanalysis

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Compound of Interest	
Compound Name:	*dl-Norepinephrine-d6 Hydrochloride*
CAS No.:	*1219803-04-9*
Cat. No.:	*B602625*

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Executive Summary

In the quantitative analysis of catecholamines via LC-MS/MS, the selection of an appropriate Internal Standard (IS) is the single most critical factor determining assay precision and accuracy.[1] **dl-Norepinephrine-d6 Hydrochloride** (CAS: 1219803-04-9) represents the gold standard for normalizing matrix effects, recovery losses, and ionization variability.[1]

This guide provides a technical deep-dive into the commercial landscape of this isotope, its specific labeling patterns, and the rigorous protocols required to maintain its integrity during experimentation.[1]

Technical Profile & Mechanism of Action

To effectively utilize dl-Norepinephrine-d6, one must understand its structural modifications. Unlike simple deuterated analogs (e.g., d2 or d3), the d6 variant offers a mass shift of +6 Da.[1] This is scientifically significant because it moves the IS signal well beyond the natural isotopic envelope of the endogenous analyte (M+1, M+2), eliminating "cross-talk" that can skew quantification at lower limits of detection (LLOD).[1]

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Chemical Specifications

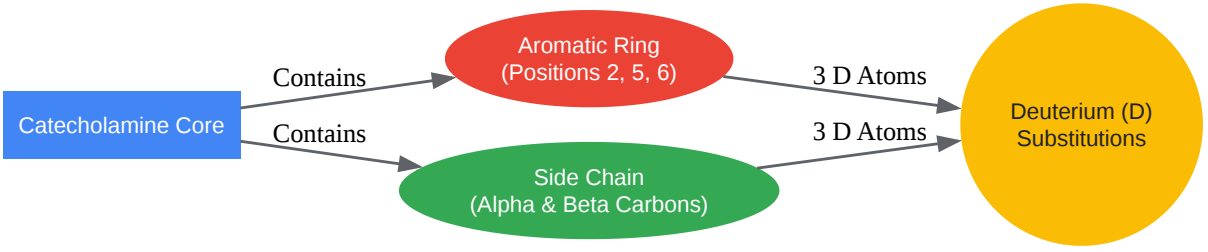
- Chemical Name: (±)-Norepinephrine-d6 Hydrochloride[1][2][3][4][5][6]
- Synonyms: dl-Noradrenaline-d6 HCl; 4-(2-amino-1-hydroxyethyl)-1,2-benzenediol-d6 HCl[3][6][7]
- CAS Number (Labeled): 1219803-04-9[1][3][6][7][8]
- CAS Number (Unlabeled): 55-27-6[1][2][5][7][8][9][10]
- Molecular Formula: $C_8H_5D_6NO_3$[11] • HCl
- Molecular Weight: ~211.68 g/mol (Salt form)[1]
- Labeling Pattern: The "d6" designation typically refers to the deuteration of all non-exchangeable protons:
  - Ring: Positions 2, 5, and 6 (3 Deuteriums)[1][11][12]
  - Side Chain:

    -carbon (2 Deuteriums) and

    -carbon (1 Deuterium)[1]

Structural Visualization

The following diagram illustrates the specific deuteration sites that provide the +6 Da mass shift.



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Caption: Structural breakdown of dl-Norepinephrine-d6 showing the distribution of deuterium atoms.

Commercial Supplier Landscape

Sourcing stable isotopes requires balancing isotopic purity (to minimize contribution to the analyte signal) with chemical purity.[1] Below is a comparative analysis of major suppliers verified for this specific CAS number.

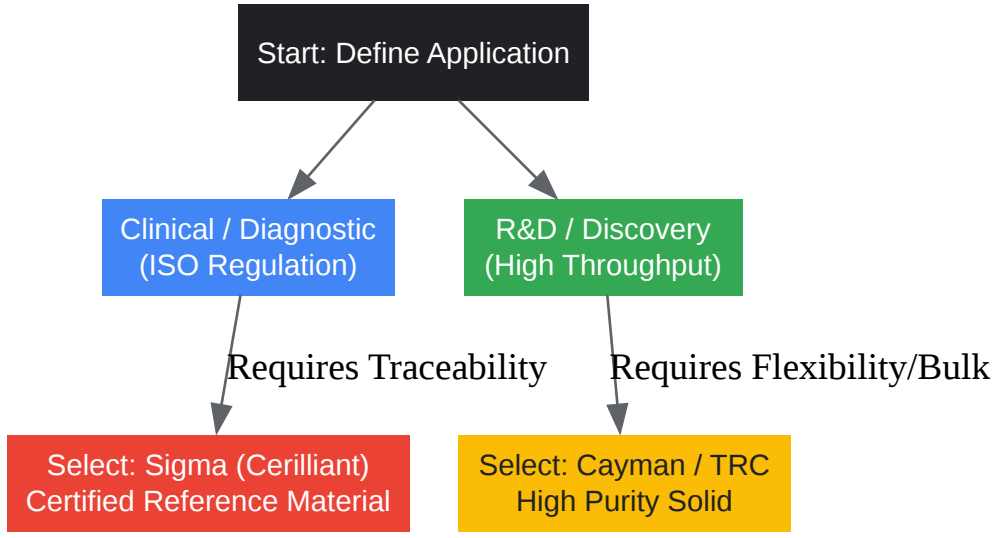
Supplier Comparison Matrix

Supplier	Product Code / Brand	Isotopic Purity	Form	Pack Sizes	Key Feature
Cayman Chemical	Item No. 10842	≥99% deuterated forms (d1-d6)	Solid (Crystalline)	1 mg, 5 mg, 10 mg	High transparency on d0 contribution (<1%)
Sigma-Aldrich (Merck)	Cerilliant® Brand	Certified Reference Material (CRM)	Solution (100 µg/mL in MeOH)	1 mL Ampule	ISO 17034 accredited; "Snap-N-Spike" format
C/D/N Isotopes	D-6634	98 atom % D	Solid	0.005 g, 0.01 g	Specializes in high-enrichment isotopes
Toronto Research Chemicals	N674502	>98%	Solid	2.5 mg, 25 mg	Extensive inventory of metabolites for cross-validation

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Supplier Selection Logic

Not all experiments require the same grade of material. Use this decision matrix to select the correct supplier type.



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Caption: Decision matrix for selecting a supplier based on regulatory requirements and workflow.[1]

Experimental Protocols: Handling & Usage

Expertise Note: Norepinephrine is a catecholamine, making it highly susceptible to oxidation (forming adrenochrome) and degradation at neutral or alkaline pH.[1] The d6 isotope is equally unstable chemically, despite its isotopic stability.

Stock Solution Preparation

Objective: Create a stable 1.0 mg/mL primary stock.

- Solvent Choice: Do not use pure water or phosphate-buffered saline (PBS).[1]
- Reconstitution Buffer: Prepare 0.1 M Formic Acid or 0.1 N HCl in Methanol (50:50 v/v). The acidity prevents oxidation.
- Procedure:

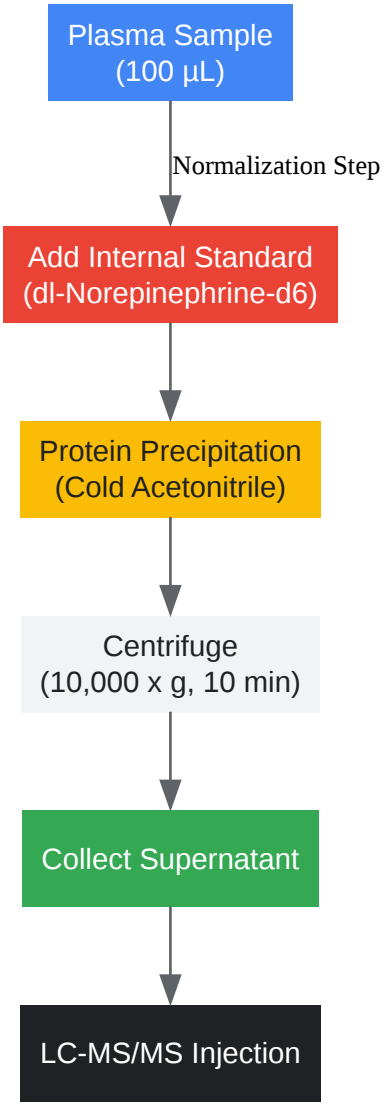
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- Weigh 1.0 mg of dl-Norepinephrine-d6 HCl.[8]
- Dissolve in 1.0 mL of the Reconstitution Buffer.
- Critical Step: Purge the headspace with Nitrogen or Argon gas before sealing.

- Storage: Store at -80°C. Stable for 6 months.

LC-MS/MS Workflow

The following workflow integrates the d6-IS into a plasma extraction protocol.



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Caption: Standardized workflow for incorporating dl-Norepinephrine-d6 into plasma bioanalysis.

Troubleshooting: Isotopic Interference

If you observe a signal in the "blank" channel (analyte transition) when injecting only the IS:

- Cause: The IS contains >1% of d0 (unlabeled) material.[1]
- Solution: Check the Certificate of Analysis (CoA) for "Isotopic Purity."[1] It should be ≥99%.[13][14] If <99%, you must increase the Lower Limit of Quantitation (LLOQ) or switch suppliers.[1]

References

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